

Brevianamide M: A Technical Guide to its Physical, Chemical, and Biological Properties

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Compound of Interest

Compound Name: *Brevianamide M*

Cat. No.: *B15568577*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Brevianamide M is a fungal metabolite belonging to the diverse family of indole alkaloids. Isolated from the marine algicolous fungus *Aspergillus versicolor*, this compound has garnered interest within the scientific community for its notable antimicrobial properties. This technical guide provides a comprehensive overview of the physical, chemical, and known biological characteristics of **Brevianamide M**, with a focus on presenting quantitative data, detailed experimental protocols, and a conceptual understanding of its potential mechanisms of action.

Physicochemical Properties

The fundamental physical and chemical properties of **Brevianamide M** are summarized in the tables below, providing a clear reference for researchers. This data has been compiled from the primary literature describing its isolation and characterization.

Table 1: General and Physical Properties of Brevianamide M

Property	Value	Reference
CAS Number	1174538-69-2	[1]
Appearance	Yellowish solid	[1]
Melting Point	225-227 °C	[1]

Table 2: Chemical and Spectroscopic Properties of Brevianamide M

Property	Value	Reference
Molecular Formula	$C_{18}H_{15}N_3O_3$	[1]
Molecular Weight	321.33 g/mol	[1]
HR-ESI-MS	m/z 322.1186 $[M+H]^+$ (calcd. for $C_{18}H_{16}N_3O_3$, 322.1192)	
UV (MeOH) λ_{max} (log ϵ)	226 (4.43), 275 (3.91), 333 (3.68) nm	
IR (KBr) ν_{max}	3380, 1680, 1605, 1450 cm^{-1}	

Table 3: 1H NMR Spectroscopic Data for Brevianamide M (500 MHz, DMSO-d₆)

Position	δ ppm	Multiplicity	J (Hz)
1-NH	11.18	s	
4-H	7.98	d	7.8
5-H	7.18	t	7.8
6-H	7.08	t	7.8
7-H	7.42	d	7.8
9-H	8.25	s	
11-H	7.85	s	
1'-NH	10.85	br s	
2'-H	7.35	d	8.5
3'-H	6.88	d	8.5
OCH ₃	3.85	s	

Data extracted from Miao et al., 2012

Table 4: ^{13}C NMR Spectroscopic Data for Brevianamide M (125 MHz, DMSO-d₆)

Position	δ ppm
2	162.5
3	118.9
3a	136.2
4	120.5
5	121.3
6	119.5
7	112.1
7a	125.8
9	145.1
10	115.2
11	128.7
1'	154.3
2'	115.9
3'	114.8
OCH ₃	55.6

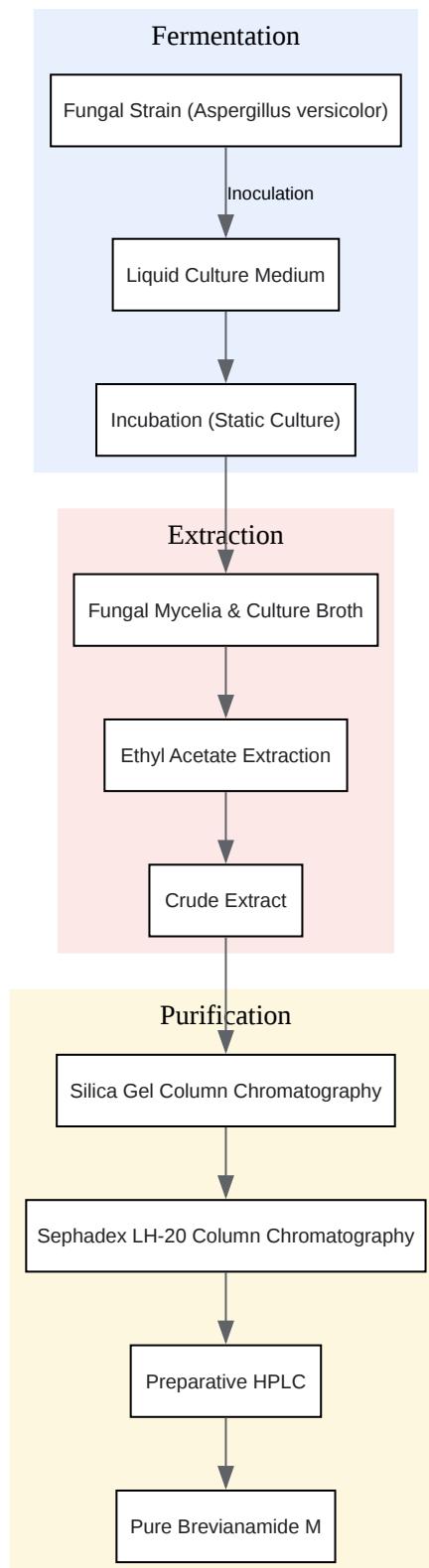
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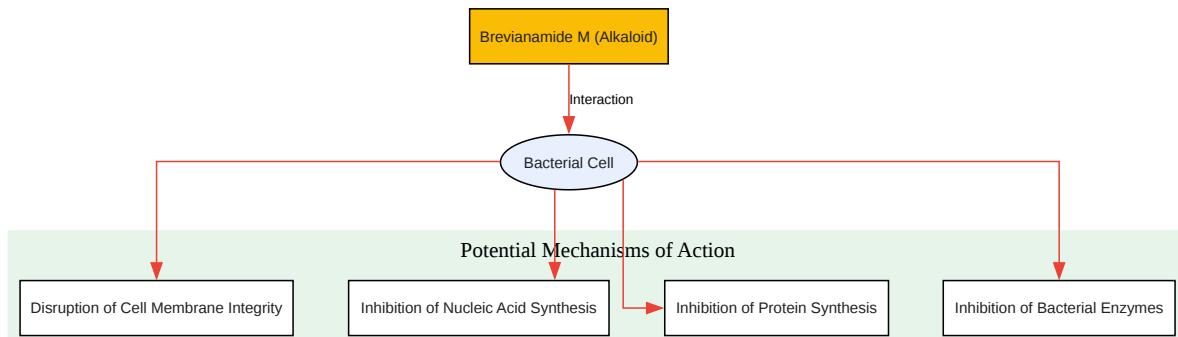
Experimental Protocols

The following sections detail the methodologies employed in the isolation, characterization, and biological evaluation of **Brevianamide M**, as described in the scientific literature.

Isolation and Purification of Brevianamide M

The isolation of **Brevianamide M** from the fungus *Aspergillus versicolor* is a multi-step process involving fermentation, extraction, and chromatographic separation. The general workflow is depicted in the diagram below.





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References

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